

AMCA-NHS Ester for Flow Cytometry: Application Notes and Protocols

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Compound of Interest

Compound Name:	7-Amino-4-methyl-3-coumarinacetic acid N-succinimidyl ester
CAS No.:	113721-87-2
Cat. No.:	B045129

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to the use of Aminomethylcoumarin Acetate (AMCA)-NHS Ester for the fluorescent labeling of antibodies and other proteins for flow cytometry applications. AMCA is a bright blue fluorescent dye that is well-suited for multicolor flow cytometry experiments due to its minimal spectral overlap with commonly used green and red fluorophores.[1][2] The N-hydroxysuccinimide (NHS) ester functional group allows for efficient and stable covalent labeling of primary amines on target proteins.[2][3]

Introduction to AMCA-NHS Ester

AMCA-NHS ester (succinimidyl-7-amino-4-methylcoumarin-3-acetic acid) is a popular amine-reactive fluorescent labeling reagent.[3] It reacts with primary amines, such as the side chain of lysine residues, at a pH range of 7-9 to form a stable amide bond.[3][4] This characteristic makes it an excellent choice for labeling antibodies and other proteins for use in various immunofluorescence-based assays, including flow cytometry.[3][5][6] Key features of AMCA

include its large Stokes shift, high resistance to photobleaching, and pH-independent fluorescence between pH 4 and 10.[1][3]

Key Characteristics and Spectral Properties

Proper experimental design and data interpretation in flow cytometry rely on a thorough understanding of the fluorophore's spectral properties.

Property	Value	Notes
Excitation Maximum (λ_{ex})	~345-348 nm[1][5][7]	Compatible with UV (355 nm) or violet (405 nm) lasers on flow cytometers.[8]
Emission Maximum (λ_{em})	~435-450 nm[1][5][7]	Emits in the blue region of the spectrum.
Molar Extinction Coefficient (ϵ)	~17,400 - 19,000 $\text{cm}^{-1}\text{M}^{-1}$ [1][3][7]	Indicates high efficiency of light absorption.
Molecular Weight	330.3 g/mol [3][7]	
Reactivity	Primary amines[3][6]	Reacts with lysine residues and the N-terminus of proteins.
Solubility	DMSO, DMF[3]	Prepare stock solutions in anhydrous solvents.
Storage	-20°C in the dark, desiccated[1][4][7]	NHS esters are moisture-sensitive.[2][9]

Experimental Protocols

Antibody Labeling with AMCA-NHS Ester

This protocol outlines the steps for conjugating AMCA-NHS ester to a typical IgG antibody.

Materials:

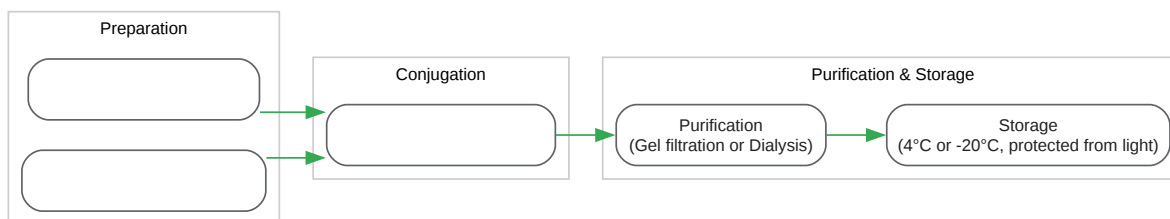
- Purified antibody (free of amine-containing buffers like Tris or glycine, and stabilizers like BSA)[10][11]

- AMCA-NHS Ester
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Reaction Buffer: 0.1 M Sodium Bicarbonate, pH 8.3-8.5 or 0.05 M Sodium Borate, pH 8.5[2]
[10]
- Purification resin (e.g., Sephadex G-25) or dialysis equipment
- Phosphate Buffered Saline (PBS)

Protocol:

- Antibody Preparation:
 - Ensure the antibody is at a concentration of at least 2 mg/mL in an amine-free buffer.[10] If necessary, perform a buffer exchange into the Reaction Buffer.[2]
- AMCA-NHS Ester Stock Solution Preparation:
 - Allow the vial of AMCA-NHS ester to equilibrate to room temperature before opening to prevent moisture condensation.[2][9]
 - Prepare a 10 mg/mL stock solution of AMCA-NHS ester in anhydrous DMSO. This solution should be prepared fresh as NHS esters are moisture-sensitive.[10]
- Conjugation Reaction:
 - Adjust the pH of the antibody solution to 8.3-8.5 if not already in the optimal Reaction Buffer.[10][12]
 - Calculate the required volume of the AMCA-NHS ester stock solution to achieve a desired molar excess. A 10- to 20-fold molar excess of dye to antibody is a good starting point, but this should be optimized for each antibody.[12]
 - Slowly add the calculated amount of AMCA-NHS ester solution to the antibody solution while gently vortexing.[12]

- Incubate the reaction for 1-2 hours at room temperature, protected from light.[12]
- Purification of the Labeled Antibody:
 - Remove unconjugated AMCA-NHS ester using a gel filtration column or by dialysis against PBS.[10]
 - Collect the first colored fractions, which contain the labeled antibody.[10]
- Storage of the Labeled Antibody:
 - Store the purified AMCA-labeled antibody at 4°C for short-term storage or at -20°C in single-use aliquots for long-term storage.[2][13] Protect from light.[14]



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Antibody Labeling Workflow

Cell Staining for Flow Cytometry

This protocol provides a general procedure for staining cells with an AMCA-conjugated antibody.

Materials:

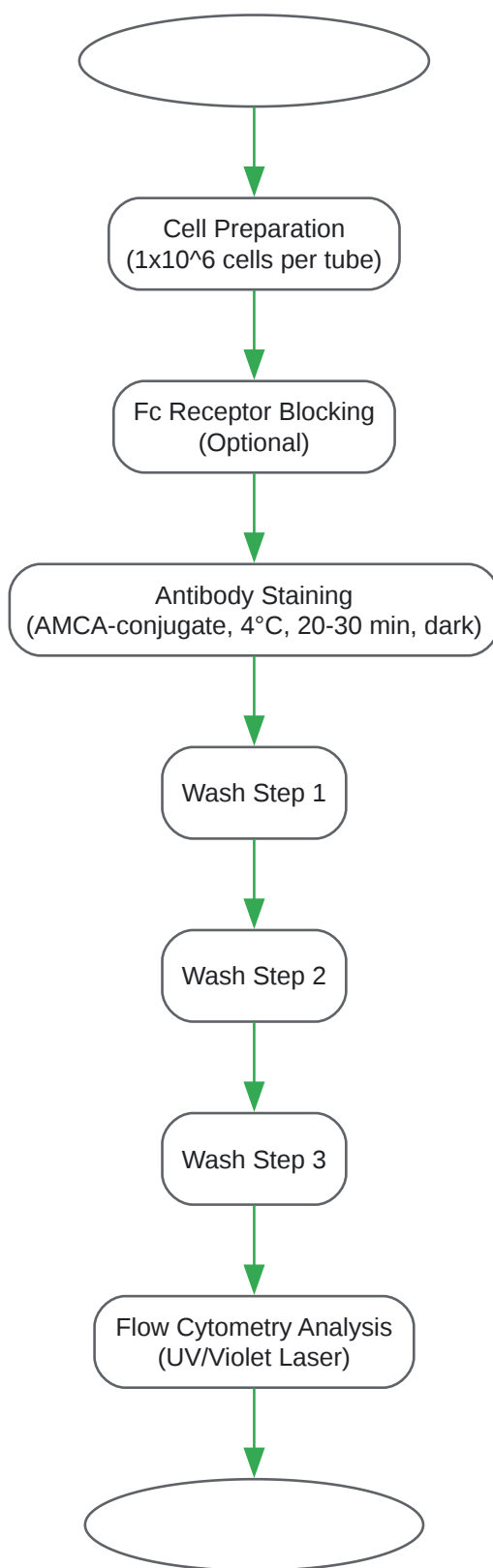
- Cell suspension (1×10^7 cells/mL)
- AMCA-conjugated antibody

- Flow Cytometry Staining Buffer (e.g., PBS with 1% BSA and 0.1% sodium azide)
- Flow cytometry tubes
- (Optional) Fc receptor blocking solution
- (Optional) Viability dye

Protocol:

- Cell Preparation:
 - Harvest cells and wash them once with cold Flow Cytometry Staining Buffer.[\[12\]](#)
 - Resuspend the cells to a concentration of 1×10^7 cells/mL in the staining buffer.[\[12\]](#)
- Staining:
 - Aliquot 100 μ L of the cell suspension (1×10^6 cells) into flow cytometry tubes.[\[12\]](#)
 - (Optional) To reduce non-specific binding, incubate the cells with an Fc receptor blocking solution.[\[10\]](#)[\[14\]](#)
 - Add the optimal concentration of the AMCA-conjugated antibody. This concentration should be determined by titration (typically 0.1-10 μ g/mL).[\[12\]](#)
 - Incubate for 20-30 minutes at 4°C, protected from light.[\[10\]](#)
- Washing:
 - Add 1-2 mL of ice-cold Flow Cytometry Staining Buffer to each tube and centrifuge at 300-400 x g for 5 minutes at 4°C.[\[10\]](#)
 - Carefully decant the supernatant and repeat the wash step two more times.[\[10\]](#)
- Flow Cytometry Analysis:
 - Resuspend the cell pellet in an appropriate volume of Flow Cytometry Staining Buffer.

- Acquire data on a flow cytometer equipped with a UV or violet laser for AMCA excitation.
[8] Use a blue emission filter (e.g., 450/50 nm).[8]
- Include appropriate controls, such as unstained cells and single-color controls for compensation.[8]



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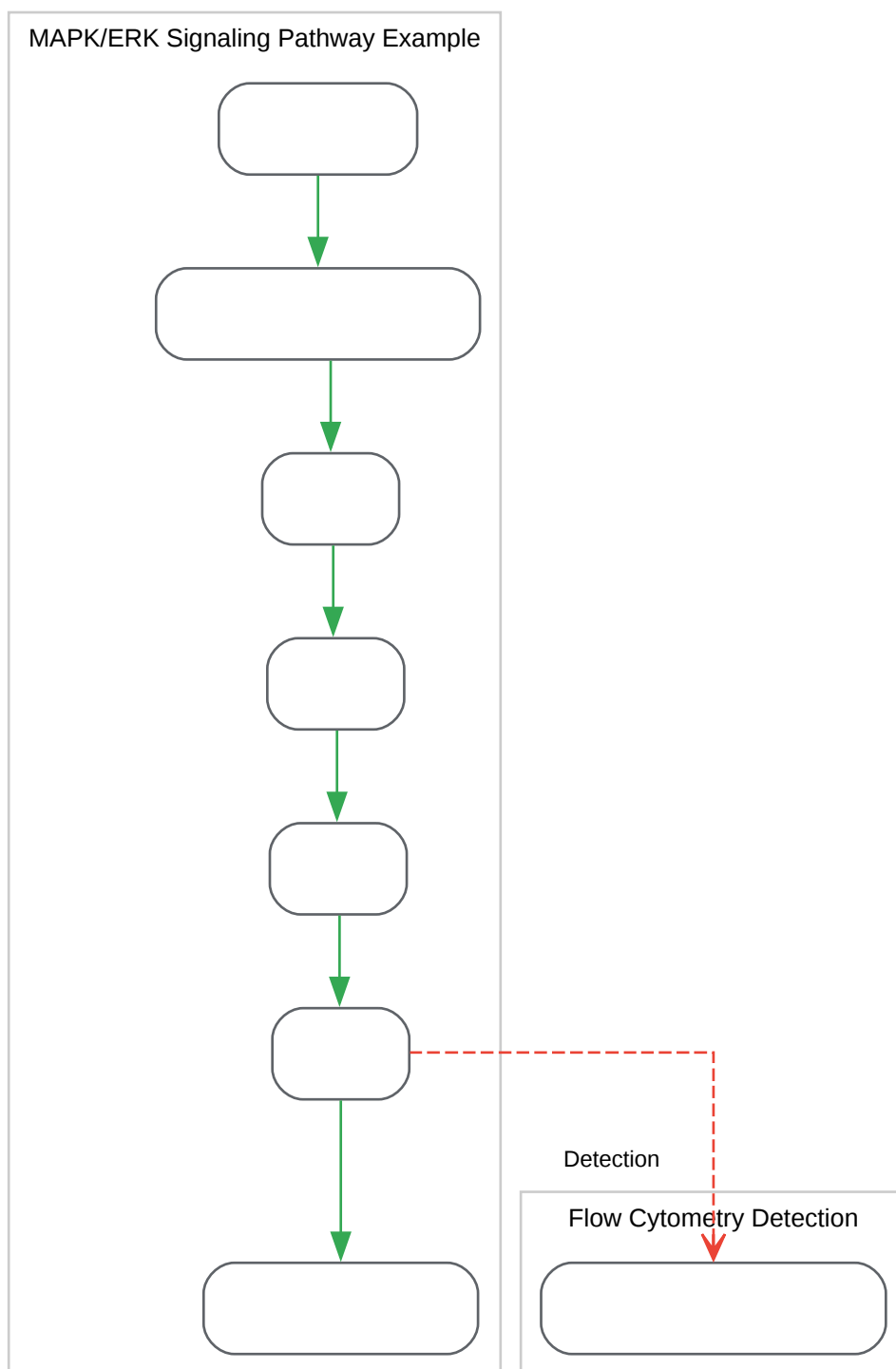
Cell Staining Workflow

Troubleshooting

Issue	Possible Cause	Suggested Solution
Weak or No Signal	Insufficient antibody concentration.	Titrate the antibody to determine the optimal concentration. [14] [15]
Low antigen expression.	Use a positive control with known antigen expression. Consider using a brighter fluorophore if expression is very low. [14] [15]	
Degraded antibody or fluorophore.	Ensure proper storage of the conjugated antibody (4°C, protected from light). [14]	
Inefficient labeling.	Optimize the dye-to-antibody molar ratio during conjugation.	
High Background	Non-specific antibody binding.	Use an Fc receptor block. [14] Include an isotype control. [14]
Excess antibody.	Decrease the antibody concentration and ensure thorough washing.	
Cell death and debris.	Use a viability dye to exclude dead cells from the analysis. Handle cells gently to avoid lysis.	

Application in Signaling Pathways

AMCA-conjugated antibodies are valuable tools for investigating signaling pathways by flow cytometry. For instance, they can be used to detect the phosphorylation status of key signaling proteins, providing insights into cellular activation and function.



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MAPK/ERK Pathway Detection

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